

preparation of standard solutions of mercury(II) chromate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Mercury(II) chromate

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Application Notes and Protocols for Mercury(II) Chromate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Mercury(II) chromate** is a highly toxic, carcinogenic, and environmentally hazardous substance. All handling and synthesis must be conducted by trained personnel in a certified laboratory environment with appropriate personal protective equipment (PPE) and engineering controls (e.g., fume hood). All waste must be disposed of as hazardous material according to institutional and governmental regulations.

Introduction

Mercury(II) chromate (HgCrO_4) is an inorganic compound that presents as a red crystalline powder.^[1] Due to its composition of mercury(II) and hexavalent chromium, it is characterized by extreme toxicity. A critical property of **mercury(II) chromate** is its very low solubility in water, which classifies it as "slightly soluble".^{[1][2][3]} This characteristic makes the direct preparation of aqueous standard solutions by dissolving the solid salt impractical and inaccurate for most applications.

These notes provide a detailed protocol for the synthesis of **mercury(II) chromate** precipitate, as this is the primary method of its preparation in a laboratory setting.^[1] For applications

requiring known concentrations of mercury(II) and chromate ions in solution, it is advisable to use highly soluble salts such as mercury(II) nitrate and potassium chromate.

Physicochemical Data

The fundamental properties of **mercury(II) chromate** are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	HgCrO ₄	[2][4][5]
Molar Mass	316.59 g/mol	[1][4]
Appearance	Red monoclinic crystals, crystalline powder	[1]
Density	6.06 g/cm ³	[1][2]
Water Solubility	Slightly soluble	[1][2][3]
CAS Number	13444-75-2	[1][2][4]

Experimental Protocols

Protocol 1: Synthesis of Mercury(II) Chromate by Aqueous Precipitation

This protocol details the synthesis of solid **mercury(II) chromate** via the reaction of soluble mercury(II) nitrate with potassium chromate in an aqueous solution.[1]

Materials and Reagents:

- Mercury(II) nitrate monohydrate (Hg(NO₃)₂·H₂O)
- Potassium chromate (K₂CrO₄)
- Deionized water
- Beakers

- Graduated cylinders
- Magnetic stirrer and stir bar
- Heating plate
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven

Procedure:

- Preparation of Precursor Solutions:
 - Solution A (Mercury(II) Nitrate): Accurately weigh a stoichiometric amount of mercury(II) nitrate monohydrate and dissolve it in a minimal amount of deionized water in a beaker.
 - Solution B (Potassium Chromate): Accurately weigh a 1:1 molar equivalent of potassium chromate and dissolve it in deionized water in a separate beaker.[1]
- Precipitation Reaction:
 - Place the beaker containing Solution A on a magnetic stirrer.
 - Slowly add Solution B to Solution A dropwise while continuously stirring.[1]
 - A bright red precipitate of **mercury(II) chromate** will form immediately upon the addition of the potassium chromate solution.[6] The reaction is: $\text{Hg}(\text{NO}_3)_2(\text{aq}) + \text{K}_2\text{CrO}_4(\text{aq}) \rightarrow \text{HgCrO}_4(\text{s}) + 2\text{KNO}_3(\text{aq})$ [1]
- Digestion of the Precipitate:
 - Gently heat the mixture to 65-70°C while stirring for 30-60 minutes.[1] This process, known as digestion, encourages the growth of larger crystals, which are easier to filter.
- Isolation and Washing of the Product:

- Allow the precipitate to settle, then decant the supernatant liquid.
- Isolate the solid product by vacuum filtration using a Buchner funnel and filter paper.
- Wash the precipitate several times with small portions of deionized water to remove any soluble impurities, such as potassium nitrate.
- Drying:
 - Carefully transfer the filtered solid to a watch glass or drying dish.
 - Dry the product in a drying oven at a low temperature (e.g., 60-80°C) until a constant weight is achieved.
- Storage:
 - Store the dried **mercury(II) chromate** powder in a tightly sealed, clearly labeled container in a designated, secure, and well-ventilated area for toxic substances.

Safety and Handling

Both mercury and hexavalent chromium compounds are highly toxic, carcinogenic, and pose a severe threat to the environment.^[7]^[8]

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical-resistant gloves (nitrile or neoprene), and splash-proof safety goggles.
- Engineering Controls: All work must be performed inside a certified chemical fume hood to avoid inhalation of dust or aerosols.^[8]
- Handling: Avoid creating dust. Do not eat, drink, or smoke in the laboratory.^[7] Wash hands thoroughly after handling.^[9]
- First Aid:
 - Skin Contact: Immediately wash off with soap and plenty of water.^[10]

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[10]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[10]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[10]
- Waste Disposal: All **mercury(II) chromate** waste, including contaminated filter paper, gloves, and solutions, must be collected in a designated hazardous waste container and disposed of according to strict environmental regulations. Avoid release to the environment.[8][9]

Visualizations

Experimental Workflow for Synthesis

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References

- 1. Mercury(II) chromate | 13444-75-2 | Benchchem [benchchem.com]
- 2. chembk.com [chembk.com]
- 3. MERCURIC CHROMATE | lookchem [lookchem.com]
- 4. Mercury(II) chromate | CrHgO4 | CID 61602 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. MERCURY (II) CHROMATE, CAS No. 13444-75-2 - iChemical [ichemical.com]
- 6. m.youtube.com [m.youtube.com]
- 7. asisscientific.com.au [asisscientific.com.au]
- 8. merckmillipore.com [merckmillipore.com]
- 9. fishersci.com [fishersci.com]
- 10. Page loading... [wap.guidechem.com]

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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